

Application Notes and Protocols for the Oxidation of Cyclobutanecarboxaldehyde to Cyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: Cyclobutanecarboxaldehyde

Cat. No.: B128957

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Introduction

The oxidation of aldehydes to carboxylic acids is a fundamental transformation in organic synthesis, crucial for the preparation of a wide range of compounds, including active pharmaceutical ingredients and their intermediates. Cyclobutanecarboxylic acid is a valuable building block in medicinal chemistry and materials science. This document provides detailed application notes and protocols for the reliable oxidation of **cyclobutanecarboxaldehyde** to cyclobutanecarboxylic acid using two common and effective methods: Jones Oxidation and Pinnick Oxidation.

Physicochemical Properties

A summary of the key physical and chemical properties of the starting material and the final product is provided below for easy reference.

Property	Cyclobutanecarboxaldehyde	Cyclobutanecarboxylic Acid
Molecular Formula	C ₅ H ₈ O	C ₅ H ₈ O ₂
Molecular Weight	84.12 g/mol	100.12 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	116-117 °C	191.5-193.5 °C
Density	~0.925 g/cm ³	~1.08 g/cm ³
CAS Number	2987-17-9	3721-95-7

Comparative Overview of Oxidation Methods

The choice of oxidation method depends on several factors, including the scale of the reaction, the presence of other functional groups in the molecule, and considerations for waste disposal. The following table summarizes the key features of the Jones and Pinnick oxidations for the conversion of **cyclobutanecarboxaldehyde**.

Method	Oxidizing Agent	Typical Reaction Time	Typical Yield	Advantages	Disadvantages
Jones Oxidation	Chromic acid (CrO ₃ in H ₂ SO ₄)	0.5 - 2 hours	85-95%	Fast, high-yielding, inexpensive reagents.	Uses toxic chromium, strongly acidic, not suitable for acid-sensitive substrates.
Pinnick Oxidation	Sodium chlorite (NaClO ₂) with a scavenger	4 - 12 hours	90-98%	Mild conditions, high functional group tolerance.	Requires a scavenger, can be slower than Jones oxidation.

Experimental Protocols

The following are detailed protocols for the oxidation of **cyclobutanecarboxaldehyde** to cyclobutanecarboxylic acid.

Protocol 1: Jones Oxidation

The Jones oxidation utilizes a solution of chromium trioxide in sulfuric acid and acetone to rapidly oxidize primary alcohols and aldehydes to carboxylic acids.^{[1][2]}

Materials:

- **Cyclobutanecarboxaldehyde**
- Jones Reagent (prepared from Chromium trioxide (CrO_3), concentrated Sulfuric Acid (H_2SO_4), and water)
- Acetone
- Isopropyl alcohol
- Diethyl ether or Ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of Jones Reagent (2.7 M): In a flask immersed in an ice bath, dissolve 26.72 g of chromium trioxide in 23 ml of concentrated sulfuric acid. Slowly and with stirring, add 50 ml of water.
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve **cyclobutanecarboxaldehyde** (1.0 eq) in acetone. Cool the solution to 0 °C using an ice bath.

- **Oxidation:** Slowly add the Jones reagent dropwise from the dropping funnel to the stirred aldehyde solution. Maintain the reaction temperature below 20 °C. The color of the reaction mixture will change from orange-red to green. Continue the addition until a faint orange color persists.
- **Quenching:** After the addition is complete, continue stirring for 30 minutes at room temperature. Quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color disappears and a green solution is obtained.
- **Work-up:** Remove the acetone under reduced pressure. Partition the residue between diethyl ether (or ethyl acetate) and water. Separate the layers and extract the aqueous layer twice with the organic solvent.
- **Purification:** Combine the organic extracts and wash with saturated aqueous sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to afford cyclobutanecarboxylic acid.

Expected Yield: 85-95%

Protocol 2: Pinnick Oxidation

The Pinnick oxidation is a milder method that employs sodium chlorite as the oxidant and is particularly useful for substrates with sensitive functional groups.^{[3][4]}

Materials:

- **Cyclobutanecarboxaldehyde**
- tert-Butanol
- 2-Methyl-2-butene (scavenger)
- Sodium chlorite (NaClO_2)
- Sodium dihydrogen phosphate (NaH_2PO_4)
- Water

- Ethyl acetate
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve **cyclobutanecarboxaldehyde** (1.0 eq) in a 1:1 mixture of tert-butanol and water.
- **Addition of Reagents:** To the stirred solution, add 2-methyl-2-butene (2.0 eq) followed by sodium dihydrogen phosphate (1.5 eq).
- **Oxidation:** In a separate flask, prepare a solution of sodium chlorite (1.5 eq) in water. Add the sodium chlorite solution dropwise to the reaction mixture at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 4-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, cool the reaction mixture to 0 °C and quench the excess oxidant by the slow addition of a saturated aqueous solution of sodium sulfite until the yellow color of chlorine dioxide disappears.
- **Work-up:** Extract the reaction mixture three times with ethyl acetate.
- **Purification:** Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate. Filter and concentrate under reduced pressure to yield cyclobutanecarboxylic acid.

Expected Yield: 90-98%

Visualizations

Reaction Scheme

Caption: Oxidation of **Cyclobutanecarboxaldehyde**.

Experimental Workflow: Jones Oxidation

Dissolve Cyclobutanecarboxaldehyde in Acetone

Cool to 0 °C

Add Jones Reagent Dropwise

Stir at Room Temperature

Quench with Isopropyl Alcohol

Solvent Removal

Aqueous Work-up

Extraction with Organic Solvent

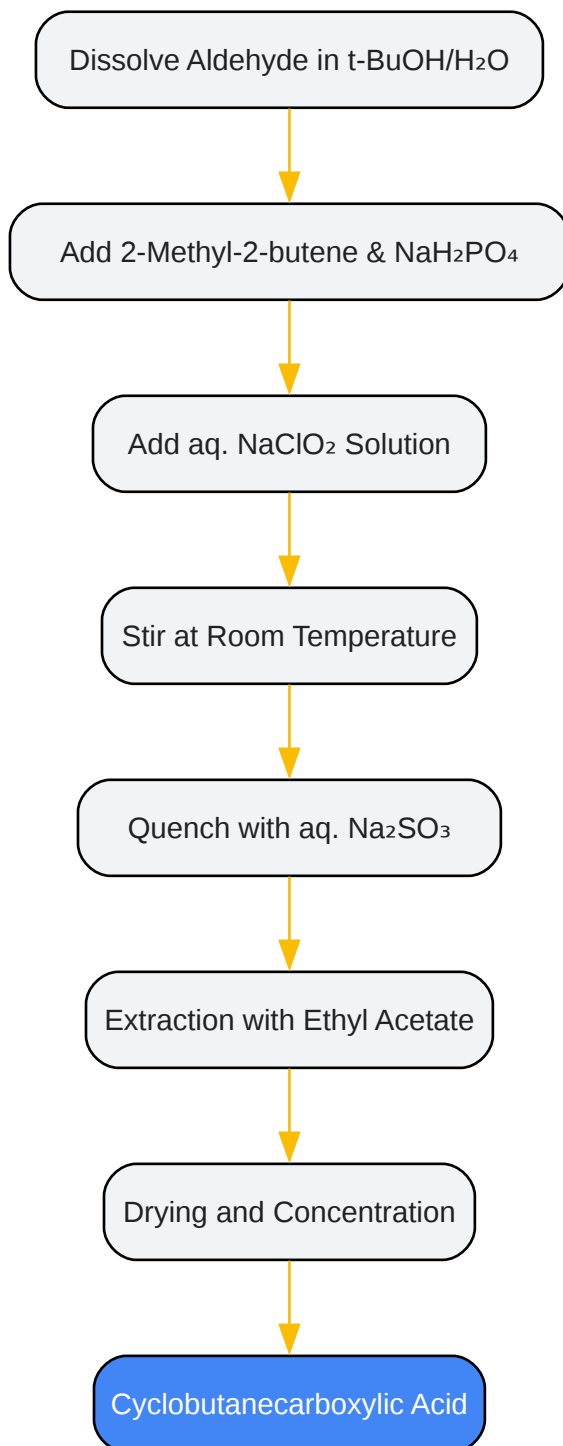
Drying and Concentration

Cyclobutanecarboxylic Acid

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Caption: Jones Oxidation Workflow.

Experimental Workflow: Pinnick Oxidation

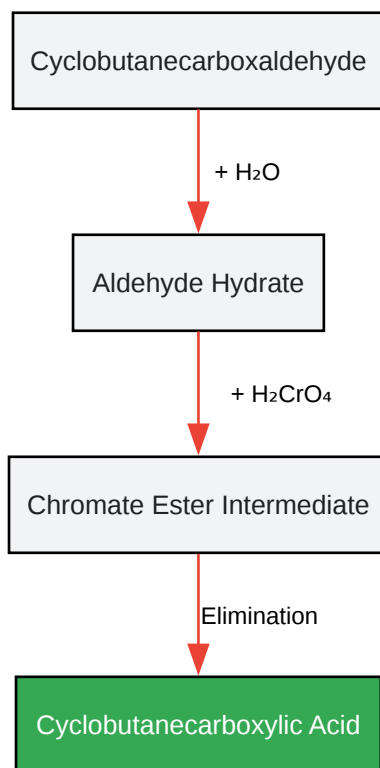


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Caption: Pinnick Oxidation Workflow.

Reaction Mechanism: Jones Oxidation

The Jones oxidation of an aldehyde to a carboxylic acid is proposed to proceed through the formation of a chromate ester of the aldehyde hydrate.^{[1][5]}

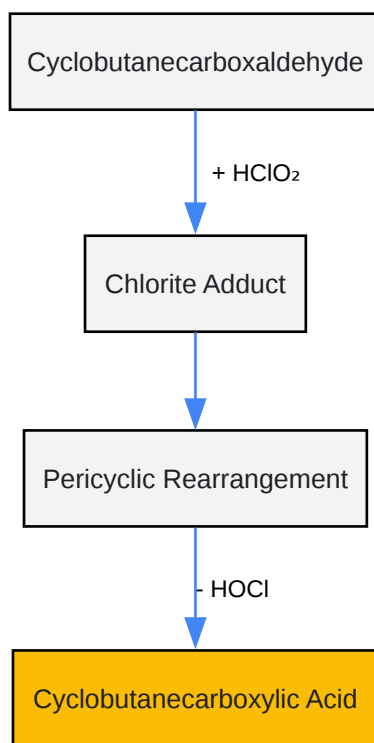


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Caption: Jones Oxidation Mechanism.

Reaction Mechanism: Pinnick Oxidation

The active oxidant in the Pinnick oxidation is chlorous acid (HClO_2), which is formed in situ from sodium chlorite.^{[3][4]}



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Caption: Pinnick Oxidation Mechanism.

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